

# Essential Safety and Operational Guide for 2-Fluoro-4-methoxyphenol

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## Compound of Interest

Compound Name: 2-Fluoro-4-methoxyphenol

Cat. No.: B070217

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Fluoro-4-methoxyphenol** (CAS RN: 167683-93-4). Adherence to these guidelines is critical for ensuring a safe laboratory environment.

## I. Immediate Safety Information

**2-Fluoro-4-methoxyphenol** is a chemical that requires careful handling due to its potential health hazards. It is classified as causing skin irritation and serious eye irritation.<sup>[1]</sup> Inhalation may also cause respiratory irritation.

### First Aid Procedures:

- **Eye Contact:** Immediately rinse cautiously with water for several minutes.<sup>[1][2]</sup> If contact lenses are present, remove them if it is easy to do so and continue rinsing.<sup>[1][2]</sup> Seek immediate medical attention if eye irritation persists.<sup>[1][2]</sup>
- **Skin Contact:** Remove contaminated clothing and wash the affected area with plenty of soap and water.<sup>[1][2][3]</sup> If skin irritation occurs, seek medical advice.<sup>[1][2]</sup>
- **Inhalation:** Move the individual to fresh air and ensure they are comfortable for breathing.<sup>[2]</sup> If the person feels unwell, call a poison center or doctor.<sup>[2]</sup>

- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[4]

## II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-Fluoro-4-methoxyphenol**. The following table summarizes the required equipment.

Protection Type	Specific PPE	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	To protect against splashes that can cause serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene). Nitrile gloves may be suitable for splash protection but should be changed immediately upon contamination.	To prevent skin contact and subsequent irritation.[5][6]
Body Protection	A lab coat, long-sleeved clothing, and long pants. An apron made of butyl rubber or neoprene should be worn if there is a potential for body splashes.	To protect the skin from accidental contact.[5][7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4] If ventilation is inadequate, a NIOSH-approved respirator should be used.	To avoid inhalation of vapors which may cause respiratory irritation.

## III. Operational and Disposal Plans

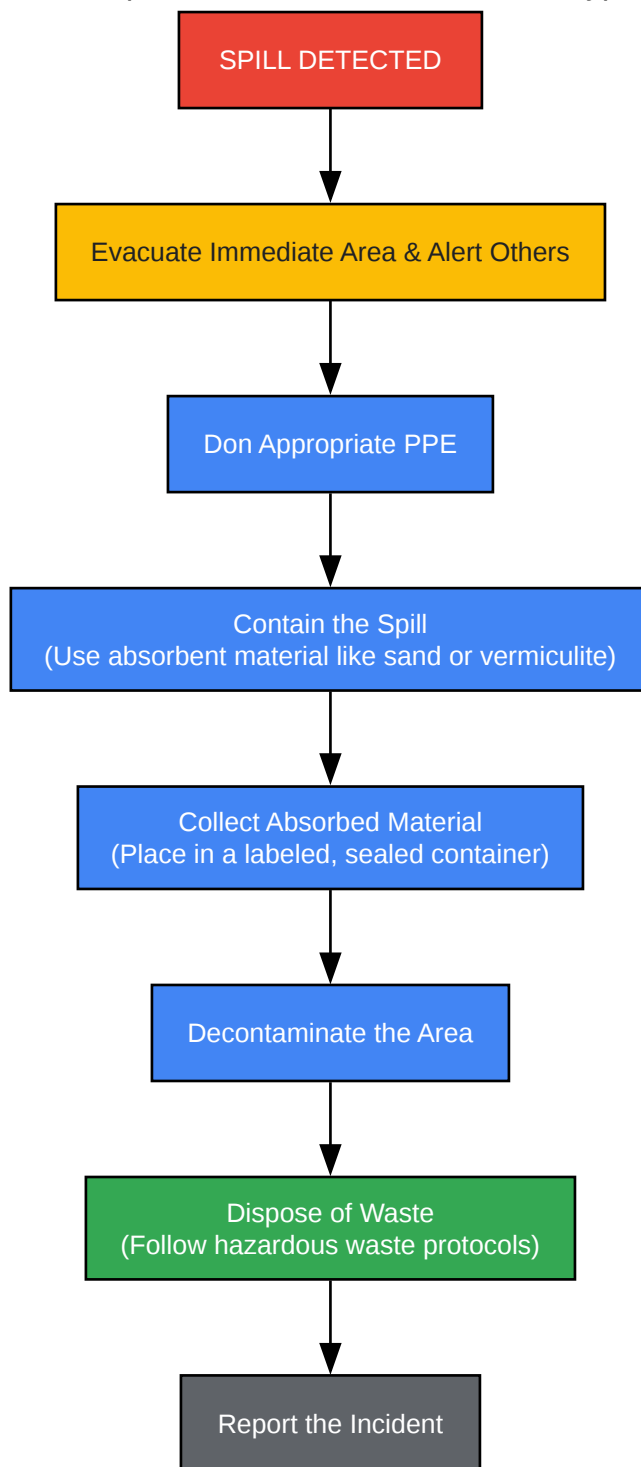
Handling and Storage:

- Wash hands and face thoroughly after handling.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Store in a cool, dark, and well-ventilated place.[1]
- Keep the container tightly closed.[1]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[1]  
[4]

#### Spill Management:

In the event of a spill, follow the established protocol to ensure safety and minimize environmental contamination.

## Chemical Spill Workflow: 2-Fluoro-4-methoxyphenol

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Caption: Workflow for handling a spill of **2-Fluoro-4-methoxyphenol**.

#### Waste Disposal:

- Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations.[2]
- Do not dispose of down the drain or into the environment.

## IV. Chemical and Physical Properties

The following table summarizes key quantitative data for **2-Fluoro-4-methoxyphenol**.

Property	Value	Source
CAS Number	167683-93-4	[3][8][9]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> FO <sub>2</sub>	[9]
Molecular Weight	142.13 g/mol	[9]
Appearance	Colorless to Yellow clear liquid	[3]
Density	1.27 g/mL	[9]
Boiling Point	94 °C at 3.75 mmHg	[9]
Flash Point	100 °C	
Purity	>95.0% (GC)	[3]

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